

Application of Pyk2-IN-2 in Immunofluorescence Staining for Pyk2 Localization

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Compound of Interest

Compound Name: Pyk2-IN-2

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Application Notes

Proline-rich tyrosine kinase 2 (Pyk2), a non-receptor tyrosine kinase, is a critical mediator in various cellular processes, including cell migration, proliferation, and survival.[1] Its activity and subcellular localization are tightly regulated, often in response to stimuli that increase intracellular calcium levels or activate G protein-coupled receptors.[2][3] Dysregulation of Pyk2 has been implicated in diseases such as cancer and neurodegenerative disorders, making it a significant target for therapeutic intervention.

Pyk2-IN-2 is an inhibitor of Pyk2.[4] Immunofluorescence is a powerful technique to visualize the subcellular localization of Pyk2 and to study the effects of inhibitors like **Pyk2-IN-2** on its distribution. The localization of Pyk2 can vary depending on the cell type and context, with reports of it being in the cytoplasm, at the cell membrane, in the perinuclear region, and at focal adhesions.[2][5] For instance, in unstimulated macrophages, Pyk2 is predominantly found at the cell membrane and in the cytoplasm, while upon chemokine stimulation, it relocates to the leading edge.[2] In some cell lines, Pyk2 exhibits a perinuclear distribution.[5]

This document provides a detailed protocol for utilizing **Pyk2-IN-2** in immunofluorescence staining to investigate the localization of Pyk2. It also includes quantitative data for Pyk2 inhibitors and diagrams of relevant signaling pathways and experimental workflows.

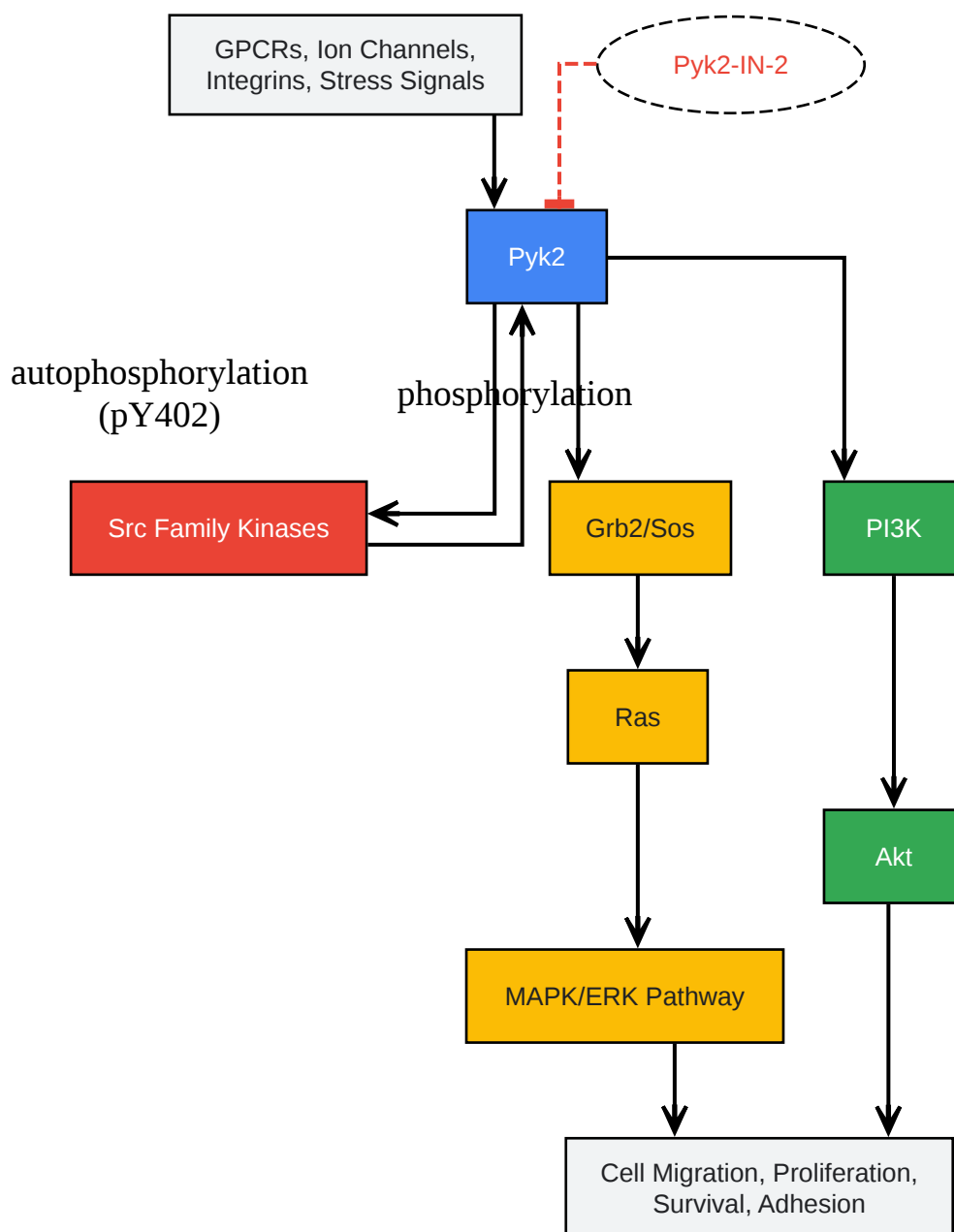
Quantitative Data for Pyk2 Inhibitors

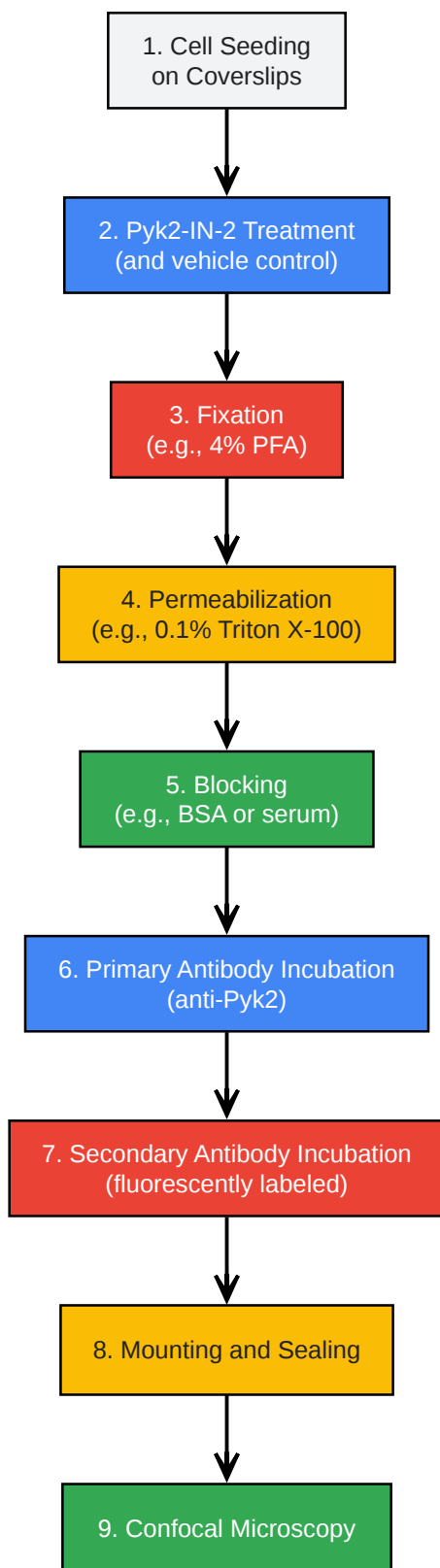
The following table summarizes the inhibitory concentrations of **Pyk2-IN-2** and other commonly used Pyk2 inhibitors. This information is crucial for designing experiments to probe Pyk2 function.

Inhibitor	IC50 (Pyk2)	IC50 (FAK)	Cell-Based Assay IC50	Reference
Pyk2-IN-2	55 nM	0.608 μ M	98 nM (NIH-3T3)	[4]
PF-431396	11 nM	2 nM	Not specified	
PF-562271	13 nM	1.5 nM	Not specified	

Pyk2 Signaling Pathway

Pyk2 is a key signaling node that integrates signals from various upstream stimuli to regulate downstream cellular processes. Upon activation, Pyk2 undergoes autophosphorylation, creating docking sites for other signaling proteins, such as Src family kinases. This leads to the activation of multiple downstream pathways, including the MAPK/ERK and PI3K/Akt pathways, which are crucial for cell proliferation, survival, and migration.





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